

A Toxicological Assessment Based on Structural Analogy and Read-Across Principles

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Compound of Interest

Compound Name: 4-[(2-Methoxyphenyl)methoxy]piperidine

Cat. No.: B13276823

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This document provides a comprehensive toxicological and hazard assessment for **4-[(2-Methoxyphenyl)methoxy]piperidine**. As this compound is primarily a research chemical, publicly available, peer-reviewed toxicological data is scarce. Therefore, this guide employs a scientifically rigorous read-across approach, leveraging data from structurally similar compounds to infer the likely hazard profile. This methodology is a cornerstone of modern chemical safety assessment, enabling proactive risk management in research and development settings.

Compound Identification and Physicochemical Properties

4-[(2-Methoxyphenyl)methoxy]piperidine is a piperidine derivative with potential applications as an intermediate in pharmaceutical synthesis.^[1] Its structure consists of a central piperidine ring linked via an ether-methylene bridge to a methoxy-substituted benzene ring. The hydrochloride salt is a common form for handling and storage.^[2]

Property	Data	Source
Chemical Name	4-[(2-Methoxyphenyl)methoxy]piperidine	-
CAS Number	81151-57-7 (for hydrochloride salt)	[2]
Molecular Formula	C ₁₃ H ₁₉ NO ₂ (free base)	-
Molecular Weight	221.30 g/mol (free base)	-
Synonyms	N/A	-

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  node [shape=none, margin=0];
  edge [style=solid];

  // Define the structure using nodes and edges
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  C2 [label="C"];
  C3 [label="C"];
  C4 [label="C"];
  C5 [label="C"];
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  O1 [label="O", fontcolor="#FFFFFF", style=filled, fillcolor="#EA4335"];
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  C7 [label="C"];
  C8 [label="C"];
  C9 [label="C"];
  C10 [label="C"];
  C11 [label="C"];
  C12 [label="C"];
  O2 [label="O", fontcolor="#FFFFFF", style=filled, fillcolor="#EA4335"];
  C13 [label="CH3", fontcolor="#202124"];
  H1 [label="H", pos="0.5,1.2!", style=invis];
```

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// Piperidine Ring
C1 -- C2;
C2 -- N1;
N1 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C1;
N1 -- H1 [style=invis];

// Ether linkage
C4 -- O1;
O1 -- C6;

// Phenyl Ring
C6 -- C7;
C7 -- C8;
C8 -- C9;
C9 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C7;

// Methoxy group
C8 -- O2;
O2 -- C13;

}
```

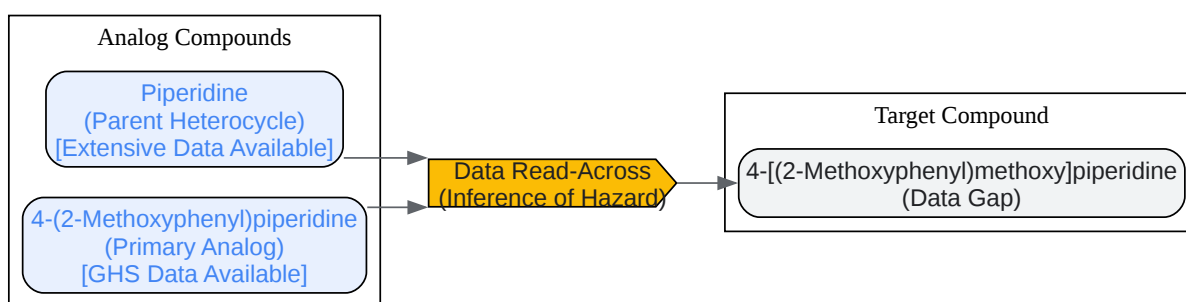
Caption: Chemical structure of 4-[(2-Methoxyphenyl)methoxy]piperidine.

The Principle of Toxicological Read-Across

In the absence of direct experimental data for a target chemical, the read-across approach allows for the prediction of its toxicological properties by using data from one or more structurally similar chemicals (analogues). The fundamental premise is that similar chemical structures will have similar physicochemical properties, leading to comparable absorption, distribution, metabolism, excretion (ADME), and toxicological profiles.

For this assessment, we will utilize data from two key analogs:

- **Primary Structural Analog:** 4-(2-Methoxyphenyl)piperidine (CAS 58333-75-8). This compound is the most relevant analog, differing only by the absence of the -O-CH₂- (ether-methylene) linker.^{[3][4]}
- **Parent Heterocycle:** Piperidine (CAS 110-89-4). As the core heterocyclic scaffold, its known hazards provide a baseline for the potential reactivity and toxicity of its derivatives.^{[5][6]}



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Caption: Logical workflow for the read-across toxicological assessment.

Inferred Hazard Identification and Classification

Based on the GHS classifications of the primary analog, 4-(2-Methoxyphenyl)piperidine, we can reliably infer the hazard profile of the target compound.

Acute Toxicity

No acute toxicity information is available for 4-(2-Methoxyphenyl)piperidine.^[3] The parent compound, piperidine, has moderate acute oral toxicity.^[7]

- **Inferred Assessment:** Until data becomes available, **4-[(2-Methoxyphenyl)methoxy]piperidine** should be handled with care and treated as potentially harmful if swallowed, inhaled, or in contact with skin.

Skin Corrosion / Irritation

The primary analog is consistently classified as causing skin irritation (GHS Skin Irrit. 2).[3][4][8][9] The parent heterocycle, piperidine, is known to be corrosive and causes severe skin burns.[6][7]

- Inferred Classification:Warning: Causes skin irritation (Category 2). The presence of the piperidine ring and the overall chemical structure strongly support this classification.

Serious Eye Damage / Irritation

The primary analog is classified as causing serious eye irritation (GHS Eye Irrit. 2/2A).[3][4][8][9] Piperidine can cause severe eye damage, including blindness.[5][10]

- Inferred Classification:Warning: Causes serious eye irritation (Category 2). Direct contact with the eyes is likely to cause significant irritation and potential damage.

Respiratory System Effects

The primary analog is classified for specific target organ toxicity (single exposure), causing respiratory irritation (GHS STOT SE 3).[3][4][8][9] Inhalation of piperidine is also toxic and destructive to the upper respiratory tract.[11]

- Inferred Classification:Warning: May cause respiratory irritation (Category 3). Inhalation of dust or aerosols should be strictly avoided.

Data Gaps: Sensitization, Mutagenicity, and Carcinogenicity

There is no available data for the primary analog or the target compound regarding skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[3][9] While some data exists for piperidine, the predictive value for these complex endpoints is lower. These areas represent significant data gaps.

Summary of Inferred GHS Classification

Hazard Class	Primary Analog Classification	Inferred Classification for Target Compound
Skin Irritation	Category 2 (H315)[4][8]	Category 2 (H315)
Eye Irritation	Category 2 (H319)[4][8]	Category 2 (H319)
STOT Single Exposure	Category 3 (H335 - Respiratory)[4][8]	Category 3 (H335 - Respiratory)
Acute Toxicity	No data available[3]	Handle as potentially harmful

Risk Management and Safe Handling Protocols

The following protocols are based on the inferred hazards and are designed to create a self-validating system of safety for laboratory professionals.

Engineering Controls

- Primary Containment: All weighing and handling of the solid material must be conducted within a certified chemical fume hood to prevent inhalation of dust.[8]
- Ventilation: Ensure adequate general laboratory ventilation to control fugitive emissions.[3]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles conforming to European Standard EN 166 or US OSHA 29 CFR 1910.133 are mandatory.[3][8]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber). Glove integrity must be checked before use and gloves should be changed immediately upon contamination. [3][8]
- Skin and Body Protection: A long-sleeved lab coat is required. Ensure no skin is exposed.[3]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Storage and Incompatibility

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area.[8][9] The storage area should be locked and accessible only to authorized personnel.[8][9]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[9]

Experimental Workflow: Protocol for In-Vitro Irritation Assessment

To bridge the existing data gap, a definitive classification of skin irritation potential can be achieved using a validated in-vitro method, avoiding the use of animal testing. The Reconstructed human Epidermis (RhE) test is an established protocol for this purpose.

Methodology: Reconstructed human Epidermis (RhE) Test (Following OECD TG 439)

- **Preparation:** A stock solution of **4-[(2-Methoxyphenyl)methoxy]piperidine** is prepared in a suitable solvent (e.g., DMSO, water) that does not affect tissue viability.
- **Tissue Culture:** Commercially available RhE tissue models (e.g., EpiDerm™, SkinEthic™ RHE) are cultured to the appropriate stage according to the manufacturer's instructions.
- **Topical Application:** A precise volume of the test chemical solution is applied topically to the surface of the RhE tissue. Negative (solvent) and positive (e.g., 5% Sodium Dodecyl Sulfate) controls are run in parallel.
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes).
- **Washing:** After exposure, the test chemical is thoroughly washed from the tissue surface.
- **Post-Incubation:** The tissues are transferred to fresh medium and incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Tissue viability is determined using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity. The absorbance is read using a spectrophotometer.

- Data Interpretation: The viability of the chemical-treated tissues is expressed as a percentage relative to the negative control.
 - Viability $\leq$ 50%: The chemical is classified as an Irritant (Category 2).
 - Viability $>$ 50%: The chemical is classified as Non-Irritant.

Caption: Workflow for in-vitro skin irritation testing via the RhE method.

Emergency Procedures

These procedures are based on the safety data for the primary analog and represent best practices.^[3]^[9]

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.^[9] Call a poison center or doctor if you feel unwell.^[9]
- Skin Contact: If on skin, wash with plenty of soap and water.^[9] If skin irritation occurs, get medical advice/attention.^[9]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[9] If eye irritation persists, get medical advice/attention.^[9]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.^[3]

References

- Fisher Scientific. (2023). Safety Data Sheet: 4-(2-Methoxyphenyl)piperidine.
- PubChem. Compound Summary for CID 544738: 4-(2-Methoxyphenyl)piperidine. National Center for Biotechnology Information.
- SynQuest Laboratories, Inc. (2016). Safety Data Sheet: 4-(2-Methoxyphenyl)piperidine.
- Fisher Scientific. (2025). Safety Data Sheet: 4-(2-Methoxyphenyl)piperidine (US OSHA).

- AK Scientific, Inc. Safety Data Sheet: 4-(4-Allyl-2-methoxyphenoxy)piperidine hydrochloride.
- Sigma-Aldrich. (2025). Safety Data Sheet: Piperidine.
- National Industrial Chemicals Notification and Assessment Scheme (NICNAS). (2016). Piperidine: Human health tier II assessment. Australian Government Department of Health.
- Chemos GmbH & Co.KG. Safety Data Sheet: Piperidine.
- AAPPTec, LLC. Safety Data Sheet: Piperidine.
- Cayman Chemical. (2025). Safety Data Sheet: 1-(4-Methoxyphenyl)piperazine (hydrochloride).
- Thermo Fisher Scientific. (2023). Safety Data Sheet: Piperidine.
- Jubilant Ingrevia Limited. Piperidine Safety Data Sheet.
- ChemScene. Product Information: **4-[(2-methoxyphenyl)methoxy]piperidine** hydrochloride.
- PQRI. Investigation of an Ocular Irritation Threshold for Leachables and Impurities in Pharmaceutical Products.
- Elliott, S., et al. (2015). First Reported Fatalities Associated with the 'Research Chemical' 2-Methoxydiphenidine. Journal of Analytical Toxicology.
- Synblock. Product Information: 4-(2-Methoxy-benzyl)-piperidine.
- MDPI. (2023). Piperidine CD4-Mimetic Compounds Expose Vulnerable Env Epitopes Sensitizing HIV-1-Infected Cells to ADCC. Viruses.
- Jubilant Life Sciences Limited. Piperidine Safety Data Sheet.
- CDH Fine Chemical. Material Safety Data Sheet: 4-HYDROXY PIPERIDINE.
- Santa Cruz Biotechnology. Product Information: 4-(4-Methoxyphenoxy)piperidine.
- PubChemLite. Compound Summary: 4-(2-methoxyphenoxy)piperidine.

- PubMed. (1994). Synthesis and evaluation of 4-(2'-methoxyphenyl)-1-[2'-[N-(2''-pyridinyl)-p-iodobenzamido]ethyl]piperazine (p-MPPI): a new iodinated 5-HT_{1A} ligand. Journal of Medicinal Chemistry.
- Chem-Impex. Product Information: 4-Amino-1-[2-(4-methoxyphenyl)ethyl]piperidine.
- PubChemLite. Compound Summary: 2-[(4-methoxyphenyl)methyl]piperidine.
- MDPI. (2023). 1-(2,5-Dimethoxy-4-nitrophenyl)piperidine. Molbank.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. chemscene.com [chemscene.com]
- 3. fishersci.pt [fishersci.pt]
- 4. 4-(2-Methoxyphenyl)piperidine | C₁₂H₁₇NO | CID 544738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. synquestlabs.com [synquestlabs.com]
- 9. fishersci.com [fishersci.com]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- 11. peptide.com [peptide.com]
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